

# Physical and chemical properties of 2-Fluorobenzeneethanethiol

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Compound of Interest

Compound Name: 2-Fluorobenzeneethanethiol

Cat. No.: B15323396

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## **Technical Guide: 2-Fluorobenzeneethanethiol**

Disclaimer: Specific experimental data for **2-Fluorobenzeneethanethiol** is not readily available in the public domain. This guide has been compiled using data from structurally analogous compounds, namely 2-phenylethanethiol and fluorinated benzenethiols. The information presented herein, including physical properties and experimental protocols, should be considered representative and may require optimization for the specific target compound.

## Introduction

**2-Fluorobenzeneethanethiol** is an organosulfur compound featuring a 2-fluorophenyl group attached to an ethanethiol moiety. The presence of the fluorine atom is anticipated to modulate the electronic properties of the aromatic ring and influence the reactivity of the thiol group. This document provides a summary of the predicted physical and chemical properties of **2-Fluorobenzeneethanethiol**, a plausible synthetic route, and expected chemical reactivity, drawing parallels from closely related molecules. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## **Physical Properties**

Quantitative physical property data for **2-Fluorobenzeneethanethiol** is not available. The following table summarizes the physical properties of analogous compounds to provide an estimation.



Property	2- Phenylethanethiol[ 1][2]	2,4- Difluorobenzenethi ol	(2- Fluorophenyl)meth anethiol
CAS Number	4410-99-5[2]	1996-44-7	72364-46-6
Molecular Formula	C <sub>8</sub> H <sub>10</sub> S	C <sub>6</sub> H <sub>4</sub> F <sub>2</sub> S	C7H7FS
Molecular Weight	138.23 g/mol	146.16 g/mol	142.19 g/mol
Boiling Point	217-218 °C (lit.)[2]	59 °C / 20 mmHg (lit.)	Not Available
Density	1.032 g/mL at 25 °C (lit.)[2]	1.29 g/mL at 25 °C (lit.)	Not Available
Refractive Index	n20/D 1.560 (lit.)[2]	n20/D 1.5235 (lit.)	Not Available
Solubility	Insoluble in water, soluble in ethanol.[1]	Not Available	Not Available

# **Chemical Properties**

The chemical reactivity of **2-Fluorobenzeneethanethiol** is dictated by the interplay of the nucleophilic thiol group and the fluorinated aromatic ring.

## **Reactivity of the Thiol Group**

The thiol group is expected to undergo reactions typical for aliphatic thiols, including:

- Oxidation: Mild oxidation is expected to yield the corresponding disulfide, while stronger oxidizing agents will lead to the sulfonic acid.
- Alkylation: The thiol can be readily S-alkylated using alkyl halides in the presence of a base to form thioethers.
- Addition Reactions: As a nucleophile, the thiol can participate in addition reactions to electrophilic double and triple bonds.[3]
- Thioacetal Formation: Reaction with aldehydes and ketones will likely form thioacetals.



## **Reactivity of the Fluorinated Aromatic Ring**

The fluorine atom on the benzene ring is an ortho, para-directing deactivator for electrophilic aromatic substitution, due to its strong inductive electron-withdrawing effect and weaker resonance electron-donating effect. Nucleophilic aromatic substitution may be possible under certain conditions, with the fluorine atom potentially acting as a leaving group.

# Experimental Protocols Proposed Synthesis of 2-Fluorobenzeneethanethiol

A plausible and common method for the synthesis of arylethanethiols involves the reaction of the corresponding phenethyl halide with a sulfur nucleophile.[3][4] The following is a representative protocol adapted from the synthesis of 2-phenylethanethiol.[4]

#### Reaction:

2-(2-Fluorophenyl)ethyl bromide + Thiourea  $\rightarrow$  S-(2-(2-Fluorophenyl)ethyl)isothiouronium bromide S-(2-(2-Fluorophenyl)ethyl)isothiouronium bromide + NaOH  $\rightarrow$  **2-**

#### Fluorobenzeneethanethiol

#### Materials:

- 2-(2-Fluorophenyl)ethyl bromide
- Thiourea
- 95% Ethanol
- 5 M Sodium hydroxide (NaOH) solution
- 2 M Hydrochloric acid (HCl)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Nitrogen gas

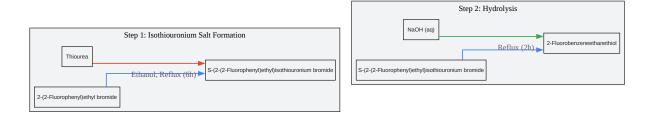
#### Procedure:



- Formation of the Isothiouronium Salt: In a round-bottomed flask equipped with a reflux condenser, combine 1.0 mole of 2-(2-fluorophenyl)ethyl bromide and 1.1 moles of thiourea in 50 mL of 95% ethanol.
- · Reflux the mixture for 6 hours.
- Upon cooling, the S-(2-(2-fluorophenyl)ethyl)isothiouronium bromide salt is expected to crystallize.
- Filter the salt and wash with a small amount of cold ethanol.
- Hydrolysis to the Thiol: In a two-necked flask equipped for reflux and with a nitrogen inlet, add the S-(2-(2-fluorophenyl)ethyl)isothiouronium bromide salt.
- Add 300 mL of 5 M sodium hydroxide solution.
- Reflux the mixture for 2 hours under a slow stream of nitrogen.
- Cool the reaction mixture to room temperature.
- Work-up: Carefully acidify the cooled reaction mixture with 2 M hydrochloric acid until the solution is acidic to litmus paper.
- The **2-Fluorobenzeneethanethiol** will separate as an oily layer.
- Separate the organic layer using a separatory funnel.
- Dry the organic layer over anhydrous magnesium sulfate.
- · Filter to remove the drying agent.
- The crude product can be purified by vacuum distillation.

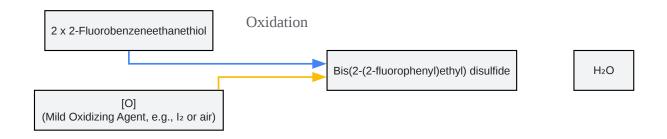
## **Visualizations**





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#### Proposed synthesis of 2-Fluorobenzeneethanethiol.



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#### Oxidation of **2-Fluorobenzeneethanethiol** to the disulfide.

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## References

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- 3. 2-Phenylethanethiol | 4410-99-5 | Benchchem [benchchem.com]
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